

"N-(4-Methylphenyl)-2-sulfanylacetamide" potential therapeutic applications

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Compound of Interest

Compound Name: *N*-(4-Methylphenyl)-2-sulfanylacetamide

CAS No.: 34282-30-9

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Therapeutic Potential of N-(4-Methylphenyl)-2-sulfanylacetamide

A Technical Guide to Zinc-Binding Scaffolds in Drug Discovery

Executive Summary

N-(4-Methylphenyl)-2-sulfanylacetamide (also known as 2-mercapto-N-(p-tolyl)acetamide) represents a privileged structural motif in medicinal chemistry, primarily functioning as a Zinc-Binding Group (ZBG).[1] Unlike traditional hydroxamic acid ZBGs, which often suffer from poor pharmacokinetics and off-target toxicity, the mercaptoacetamide scaffold offers a "soft" sulfur donor profile, providing unique selectivity for zinc-dependent metalloenzymes.

This technical guide analyzes its dual-therapeutic potential in reversing antibiotic resistance (via Metallo-

-lactamase inhibition) and oncology/neuroprotection (via HDAC6 inhibition).

Chemical Architecture & Pharmacophore Analysis

The molecule consists of three distinct pharmacophoric elements that dictate its biological activity:

- The Toly "Cap" (Hydrophobic Tail): The 4-methylphenyl group provides lipophilicity (-tolyl), facilitating penetration into hydrophobic pockets of enzyme active sites (e.g., the L2 loop of NDM-1 or the surface rim of HDACs).
- The Amide Linker: A rigid spacer that orients the metal-binding group while forming hydrogen bonds with enzyme backbone residues (often creating a "clamp" effect).
- The Thiol "Warhead" (ZBG): The terminal sulfhydryl (-SH) group acts as a monodentate or bidentate ligand for Zinc ions ().

Pharmacophore Visualization

The following diagram illustrates the functional logic of the molecule:



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Figure 1: Pharmacophoric dissection of **N-(4-Methylphenyl)-2-sulfanylacetamide**.

Therapeutic Application A: Reversing Antibiotic Resistance

Target: Metallo-

-lactamases (MBLs) Primary Enzymes: NDM-1 (New Delhi Metallo-

-lactamase), VIM-1, IMP-7.

The proliferation of Gram-negative bacteria expressing MBLs renders carbapenems (last-resort antibiotics) ineffective. Unlike serine

-lactamases, MBLs utilize active-site zinc ions to hydrolyze the

-lactam ring.

Mechanism of Action

N-(4-Methylphenyl)-2-sulfanylacetamide acts as a competitive inhibitor. The thiol group displaces the bridging water molecule (or hydroxide) usually found between the two zinc ions (

and

) in the MBL active site.[2]

- Binding Mode: The sulfur atom coordinates to the Zinc ions, preventing the polarization of the water molecule required for

-lactam hydrolysis.

- Virulence Inhibition: Recent studies indicate this scaffold also inhibits LasB, a virulence factor in *Pseudomonas aeruginosa*, offering a dual mechanism: stripping the bacteria of its defense (MBL) and its offense (LasB).

Comparative Potency Data (Class Representative)

Data synthesized from N-aryl mercaptoacetamide structure-activity relationship (SAR) studies.

Target Enzyme	Role	IC50 Range (Est.) [3][4]	Mechanism
NDM-1	Carbapenem Resistance	0.5 - 5.0 M	Zn Chelation (Thiol)
VIM-1	Carbapenem Resistance	1.0 - 8.0 M	Zn Chelation
LasB	P. aeruginosa Virulence	5.0 - 20 M	Elastase Inhibition
ACE	Blood Pressure (Off-target)	> 100 M	Low Affinity (Selectivity)

Therapeutic Application B: Oncology & Neuroprotection

Target: Histone Deacetylase 6 (HDAC6)[5]

While pan-HDAC inhibitors (like SAHA) are approved for cancer, they suffer from toxicity.[3] HDAC6 is a unique isoform located primarily in the cytoplasm, regulating microtubule stability via

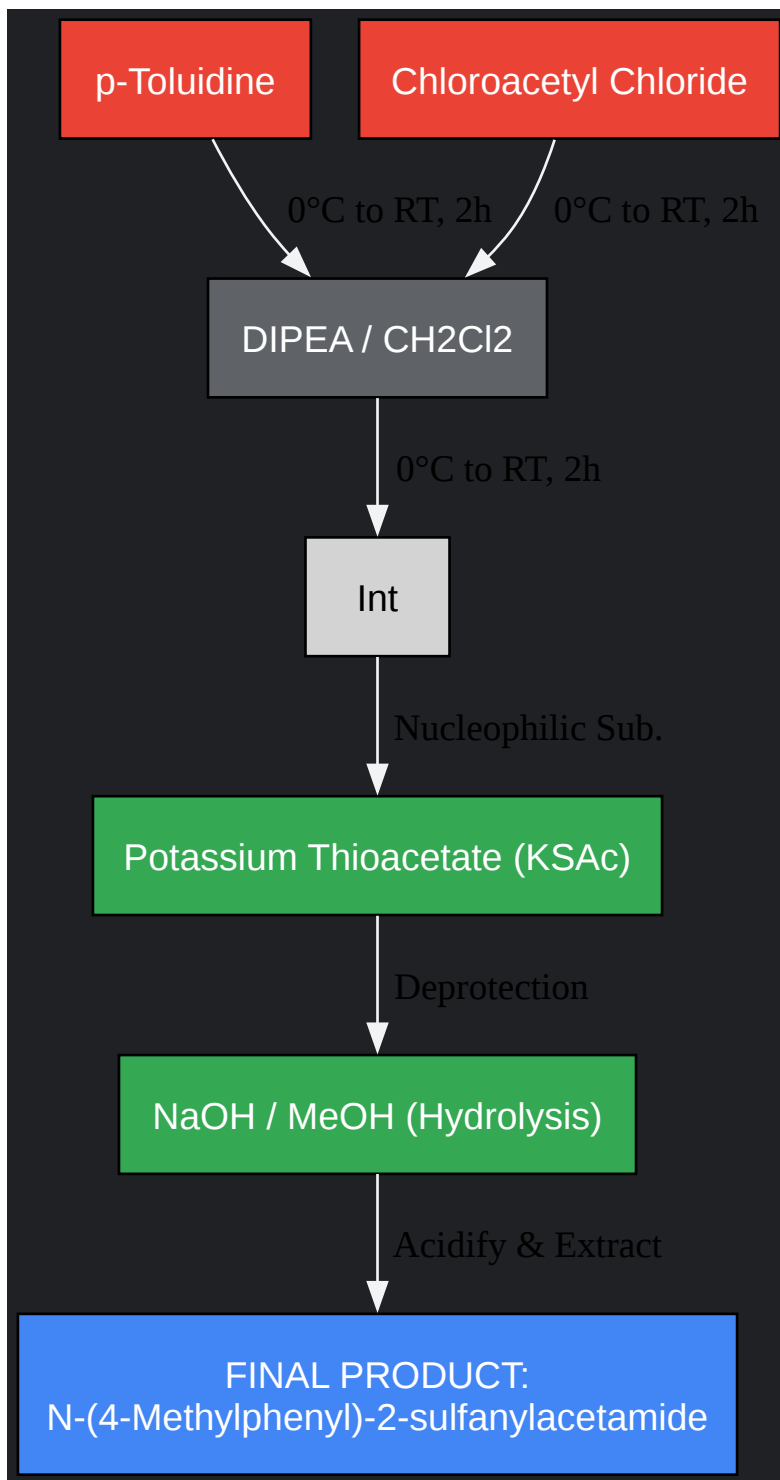
-tubulin deacetylation.[6]

- Selectivity: The "cap-linker-ZBG" structure of **N-(4-Methylphenyl)-2-sulfanylacetamide** allows for specific tuning. The bulky tolyl group helps exclude the molecule from the narrower active sites of Class I HDACs (nuclear), favoring the wider entrance of HDAC6.
- Neuroprotection: Selective HDAC6 inhibition promotes tubulin acetylation, enhancing axonal transport. This is a therapeutic strategy for neurodegenerative diseases like Alzheimer's and Charcot-Marie-Tooth disease.

Experimental Protocol: Synthesis & Validation

Objective: Synthesize **N-(4-Methylphenyl)-2-sulfanylacetamide** via a two-step sequence avoiding disulfide dimerization.

Workflow Diagram



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Figure 2: Synthetic route for **N-(4-Methylphenyl)-2-sulfanylacetamide**.

Detailed Methodology

Step 1: Chloroacetylation

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and purge with Argon.
- Reagents: Dissolve
-toluidine (1.0 eq) and Diisopropylethylamine (DIPEA, 1.2 eq) in anhydrous Dichloromethane (DCM).
- Addition: Cool to 0°C. Add Chloroacetyl chloride (1.1 eq) dropwise over 20 minutes.
- Reaction: Warm to Room Temperature (RT) and stir for 2 hours.
- Validation (TLC): Monitor disappearance of amine. Mobile phase: Hexane/EtOAc (3:1).
- Workup: Wash with 1N HCl, then saturated
. Dry organic layer over
. Concentrate to yield 2-chloro-N-(p-tolyl)acetamide.

Step 2: Thiol Substitution & Deprotection Note: Direct reaction with NaSH can lead to disulfides. The thioacetate route is preferred for purity.

- Substitution: Dissolve the chloro-intermediate (1.0 eq) in acetone. Add Potassium Thioacetate (1.2 eq). Stir at RT for 3 hours.
- Hydrolysis: Add degassed NaOH (2M) in Methanol. Stir for 30 minutes under Argon (Strict anaerobic conditions to prevent oxidation).
- Isolation: Acidify carefully with 1N HCl to pH 4. Extract immediately with DCM.
- Purification: Recrystallization from Ethanol/Water or Flash Chromatography (if stable).
- Storage: Store under inert gas at -20°C. Thiols oxidize to disulfides in air.

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